

# Spectroscopic Characterization of 5-Chloro-2-methylphenyl isothiocyanate: A Technical Guide

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## Compound of Interest

Compound Name: 5-Chloro-2-methylphenyl  
isothiocyanate

CAS No.: 19241-36-2

Cat. No.: B091479

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This technical guide provides a comprehensive overview of the spectroscopic data for **5-Chloro-2-methylphenyl isothiocyanate** ( $C_8H_6ClNS$ ), a compound of interest in various chemical and pharmaceutical research domains. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside generalized experimental protocols for data acquisition.

## Molecular Structure and Properties

IUPAC Name: 4-Chloro-2-isothiocyanato-1-methylbenzene CAS Number: 19241-36-2

Molecular Formula:  $C_8H_6ClNS$  Molecular Weight: 183.66 g/mol

## Spectroscopic Data Summary

The following tables summarize the predicted and expected spectroscopic data for **5-Chloro-2-methylphenyl isothiocyanate** based on its chemical structure and known spectroscopic principles.

**Table 1: Predicted  $^1\text{H}$  NMR Data (500 MHz,  $\text{CDCl}_3$ )**

| Chemical Shift ( $\delta$ ) ppm | Multiplicity | Integration | Assignment       |
|---------------------------------|--------------|-------------|------------------|
| ~7.25                           | d            | 1H          | H-6              |
| ~7.15                           | dd           | 1H          | H-4              |
| ~7.05                           | d            | 1H          | H-3              |
| ~2.35                           | s            | 3H          | -CH <sub>3</sub> |

Note: Chemical shifts are referenced to TMS ( $\delta$  0.00). Coupling constants (J) are expected to be in the range of 8.0 Hz for ortho-coupling and 2.0 Hz for meta-coupling.

**Table 2: Predicted  $^{13}\text{C}$  NMR Data (125 MHz,  $\text{CDCl}_3$ )**

| Chemical Shift ( $\delta$ ) ppm | Assignment       |
|---------------------------------|------------------|
| ~140-150                        | -N=C=S           |
| ~138                            | C-2              |
| ~135                            | C-5              |
| ~132                            | C-1              |
| ~130                            | C-4              |
| ~128                            | C-6              |
| ~125                            | C-3              |
| ~18                             | -CH <sub>3</sub> |

**Table 3: Key IR Absorption Bands**

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment                       |
|--------------------------------|---------------|----------------------------------|
| 2100 - 2200                    | Strong, Broad | Asymmetric stretch of -N=C=S     |
| ~3050                          | Medium        | Aromatic C-H stretch             |
| ~2920                          | Medium        | Aliphatic C-H stretch            |
| ~1600, ~1480                   | Medium-Strong | Aromatic C=C skeletal vibrations |
| ~1100                          | Strong        | C-Cl stretch                     |

**Table 4: Predicted Mass Spectrometry Data (Electron Ionization)**

| m/z     | Relative Intensity (%) | Assignment                                                        |
|---------|------------------------|-------------------------------------------------------------------|
| 183/185 | High                   | [M] <sup>+</sup> (Molecular ion, showing isotopic pattern for Cl) |
| 148     | Medium                 | [M - Cl] <sup>+</sup>                                             |
| 125     | Medium                 | [M - NCS] <sup>+</sup>                                            |

## Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data presented above. Instrument-specific parameters should be optimized for best results.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **5-Chloro-2-methylphenyl isothiocyanate** in 0.6-0.7 mL of deuterated chloroform (CDCl<sub>3</sub>) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 500 MHz NMR spectrometer equipped with a broadband probe.
- **<sup>1</sup>H NMR Acquisition:**

- Acquire the spectrum at 298 K.
- Use a spectral width of approximately 16 ppm.
- Employ a 30-degree pulse angle with a relaxation delay of 1 second.
- Accumulate at least 16 scans to ensure a good signal-to-noise ratio.
- <sup>13</sup>C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - Use a spectral width of approximately 250 ppm.
  - Employ a 45-degree pulse angle with a relaxation delay of 2 seconds.
  - Accumulate a sufficient number of scans (typically >1024) for adequate signal intensity.
- Data Processing: Process the raw data using appropriate NMR software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the TMS signal.

## Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation: As **5-Chloro-2-methylphenyl isothiocyanate** is a solid at room temperature, prepare a KBr (potassium bromide) pellet.
  - Grind a small amount of the sample (1-2 mg) with approximately 100-200 mg of dry KBr powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
  - Press the powder into a thin, transparent pellet using a hydraulic press.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder.

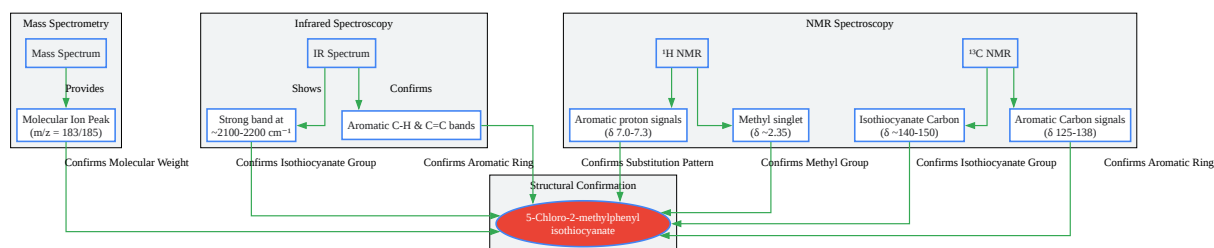
- Acquire the sample spectrum over a range of 4000-400  $\text{cm}^{-1}$ .
- Co-add at least 16 scans to improve the signal-to-noise ratio.
- Data Processing: The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

## Mass Spectrometry (MS)

- Sample Introduction: Introduce a dilute solution of the sample (in a volatile organic solvent like methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatography (GC) or liquid chromatography (LC) system.
- Instrumentation: Employ a mass spectrometer capable of electron ionization (EI) or electrospray ionization (ESI).
- Data Acquisition (EI mode):
  - Use a standard electron energy of 70 eV.
  - Acquire data over a mass-to-charge ( $m/z$ ) range of 50-500.
  - The ion source temperature should be maintained at approximately 200-250  $^{\circ}\text{C}$ .
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and characteristic fragment ions. The isotopic pattern for chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$  in an approximate 3:1 ratio) should be observed for chlorine-containing fragments.[\[1\]](#)

## Data Interpretation Workflow

The following diagram illustrates the logical workflow for interpreting the spectroscopic data to confirm the structure of **5-Chloro-2-methylphenyl isothiocyanate**.



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Caption: Logical workflow for the structural elucidation of **5-Chloro-2-methylphenyl isothiocyanate** using MS, IR, and NMR data.

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## References

- 1. PubChemLite - 5-chloro-2-methylphenyl isothiocyanate (C<sub>8</sub>H<sub>6</sub>ClNS) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
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